

# A Technical Guide to 2-Bromopyrene: Commercial Availability, Properties, and Synthesis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Bromopyrene

Cat. No.: B1587533

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-Bromopyrene**, a key intermediate in the synthesis of various organic compounds, including those for pharmaceutical and photoelectric applications.[1] The document details its commercial availability, physicochemical properties, and established synthetic protocols, offering a comprehensive resource for professionals in research and development.

## Commercial Availability and Suppliers

**2-Bromopyrene** (CAS No. 1714-27-8) is available from a range of chemical suppliers specializing in fine chemicals, pharmaceutical intermediates, and research compounds.[1][2] The product is generally available in various quantities, from milligrams to kilograms, with pricing available upon request from the respective suppliers.[3] Several vendors offer this compound, ensuring a stable supply chain for research and manufacturing purposes.

Table 1: Commercial Suppliers of **2-Bromopyrene**

Supplier Name	Website/Contact Information	Notes
NINGBO INNO PHARMCHEM CO.,LTD.	<a href="http://www.inno-pharmchem.com">www.inno-pharmchem.com</a>	Offers minimum 97% purity for use as a pharmaceutical intermediate and in photoelectric materials.[1]
BLD Pharm	<a href="http://www.bldpharm.com">www.bldpharm.com</a>	Lists 2-Bromopyrene (CAS 1714-27-8) and provides access to technical documentation.[4]
Key Organics	<a href="http://www.keyorganics.net">www.keyorganics.net</a>	Supplies 2-Bromopyrene with >97% purity and offers various pack sizes.[3]
AK Scientific, Inc.	<a href="http://www.aksci.com">www.aksci.com</a>	Lists 2-Bromopyrene among its available fine chemicals.[5][6]
Dana Bioscience	<a href="http://danabio.com">danabio.com</a>	Lists 2-bromopyrene as a product offering.[7]
LookChem	<a href="http://www.lookchem.com">www.lookchem.com</a>	Provides a platform with multiple raw material suppliers for 2-Bromopyrene.[6]
Guidechem	<a href="http://www.guidechem.com">www.guidechem.com</a>	A directory listing various suppliers of 2-Bromopyridine and related compounds.[8]

## Physicochemical and Safety Data

Quantitative data for **2-Bromopyrene** has been aggregated from various supplier datasheets and chemical databases. This information is crucial for experimental design, safety assessments, and quality control.

Table 2: Physicochemical Properties of **2-Bromopyrene**

Property	Value	Source(s)
CAS Number	1714-27-8	[1][6]
Molecular Formula	C <sub>16</sub> H <sub>9</sub> Br	[2][6]
Molecular Weight	281.15 g/mol	[3][6]
Purity	≥97%	[1][3]
Melting Point	135.5 °C	[6]
Boiling Point	422.49 °C at 760 mmHg	[6]
Density	1.578 g/cm <sup>3</sup>	[6]
Flash Point	209.38 °C	[6]
Appearance	Solid	
LogP	5.35	[6]

Table 3: Safety Information for Brominated Aromatic Compounds

Note: Specific safety data for **2-Bromopyrene** is not extensively detailed in the provided results. The following is generalized information for related brominated aromatic compounds and should be supplemented with a substance-specific Safety Data Sheet (SDS) before handling.

Hazard Category	Information	Precautionary Statements
Acute Toxicity	May be harmful if swallowed. [9]	P264: Wash thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[9]
Skin Irritation	May cause skin irritation.[9]	P280: Wear protective gloves/protective clothing/eye protection/face protection. P302+P352: IF ON SKIN: Wash with plenty of water.[8]
Eye Irritation	May cause eye irritation.[9]	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[10]
Handling	Avoid contact with skin and eyes. Avoid inhalation of vapor or mist.[10]	Use only outdoors or in a well-ventilated area. Keep away from heat, sparks, and open flames.[11]
Storage	Store in a cool, dry, and well-ventilated place. Keep container tightly closed.[10]	P405: Store locked up. P403+P233: Store in a well-ventilated place. Keep container tightly closed.[8]

## Experimental Protocols: Synthesis of 2-Bromopyrene

The synthesis of **2-Bromopyrene** can be achieved through several routes. Below are two detailed protocols extracted from scientific literature and patents.

## Protocol 1: Synthesis via Bromination of 4,5,9,10-Tetrahydropyrene

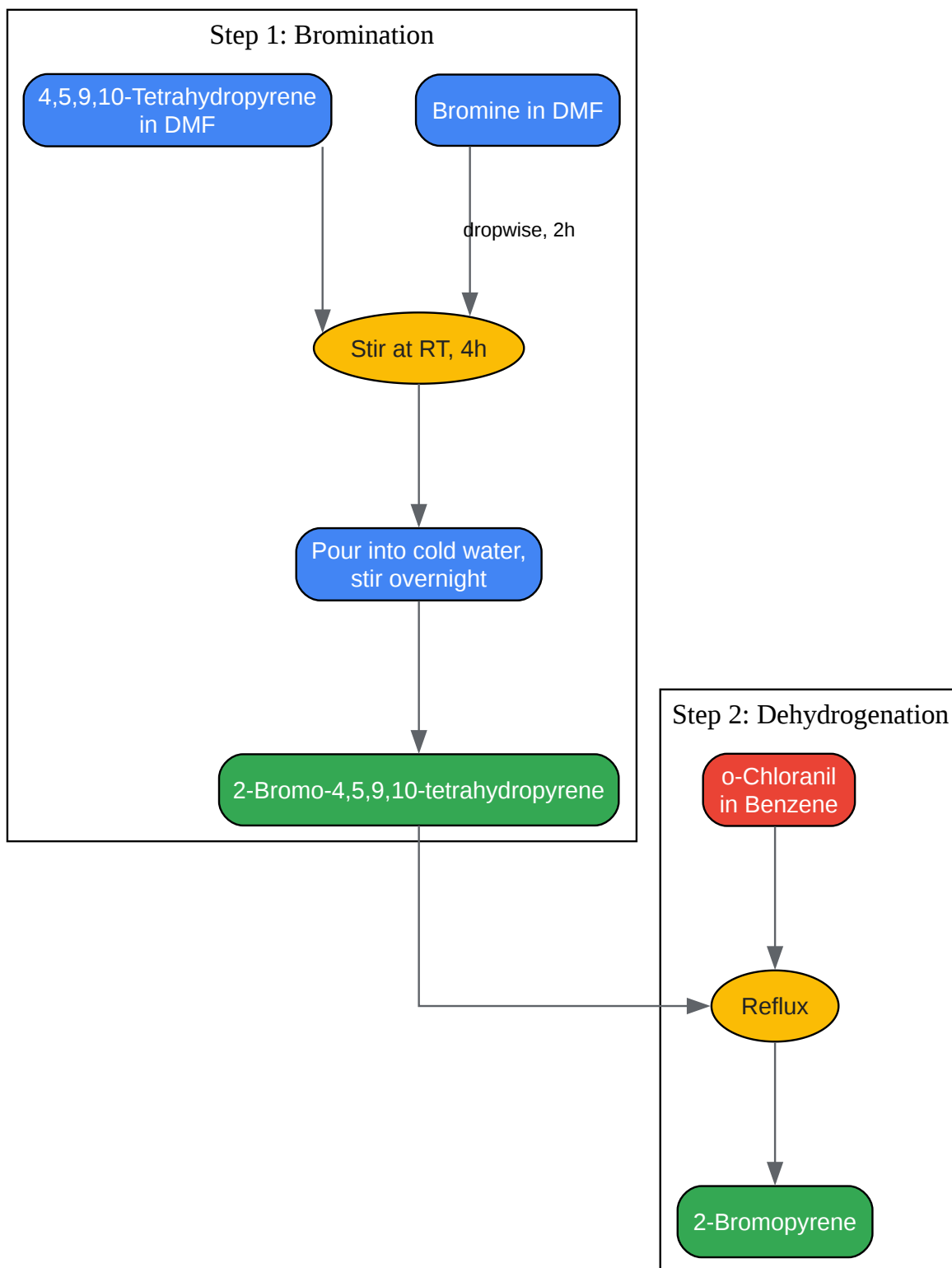
This method involves the regiospecific monobromination of 4,5,9,10-tetrahydropyrene (THPy), followed by dehydrogenation to yield **2-Bromopyrene**.<sup>[12][13]</sup> The use of aqueous dimethylformamide (DMF) as a solvent helps control the reaction rate to favor the monobrominated product.<sup>[12]</sup>

### Step 1: Synthesis of 2-Bromo-4,5,9,10-tetrahydropyrene

- Dissolve 4,5,9,10-tetrahydropyrene (1.03 g, 5 mmol) in 10 mL of dimethylformamide (DMF).<sup>[12]</sup>
- Prepare a solution of bromine (0.80 g, 5 mmol) in 10 mL of DMF.<sup>[12]</sup>
- Add the bromine solution dropwise to the tetrahydropyrene solution over a period of 2 hours at room temperature.<sup>[12]</sup>
- Stir the resulting solution at room temperature for 4 hours.<sup>[12]</sup>
- Pour the reaction mixture into cold water and continue stirring overnight. This procedure allows for the precipitation of 2-bromo-4,5,9,10-tetrahydropyrene.<sup>[12]</sup>
- Filter the precipitate to isolate the product. This method reportedly yields the monobromo product in good yield (90%).<sup>[12]</sup>

### Step 2: Dehydrogenation to **2-Bromopyrene**

- The dehydrogenation of the 2-bromo-4,5,9,10-tetrahydropyrene intermediate is efficiently accomplished using o-chloranil.<sup>[12]</sup>
- Treat the intermediate with o-chloranil in refluxing benzene to yield the final product, **2-Bromopyrene**.<sup>[12]</sup>



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Caption: Synthesis of **2-Bromopyrene** from 4,5,9,10-Tetrahydropyrene.

## Protocol 2: Synthesis via Diazotization of 1-Amino-2-bromopyrene

This patented method describes the synthesis of high-purity **2-Bromopyrene** from 1-amino-2-bromopyrene through a diazotization-deamination reaction.[\[14\]](#)[\[15\]](#)

### Step 1: Diazotization

- Prepare a sulfuric acid solution with a concentration of 1.5-2 g/10 mL.[\[14\]](#)
- Add 1-amino-2-bromopyrene to the sulfuric acid solution, using a molar ratio of 1:1.25-2 (amine:sulfuric acid), and stir until completely dissolved (approx.  $30 \pm 5$  minutes).[\[14\]](#)[\[15\]](#)
- Cool the solution to 0-5 °C, which may cause some solids to precipitate.[\[15\]](#)
- Prepare a sodium nitrite aqueous solution. Add this solution dropwise to the cooled amine solution while maintaining the temperature at 0-5 °C. The molar ratio of 1-amino-2-bromopyrene to sodium nitrite should be between 1:1 and 1:1.5.[\[14\]](#)
- After the addition is complete, continue stirring the mixture at 0-5 °C for  $30 \pm 5$  minutes to form the diazonium salt solution.[\[14\]](#)

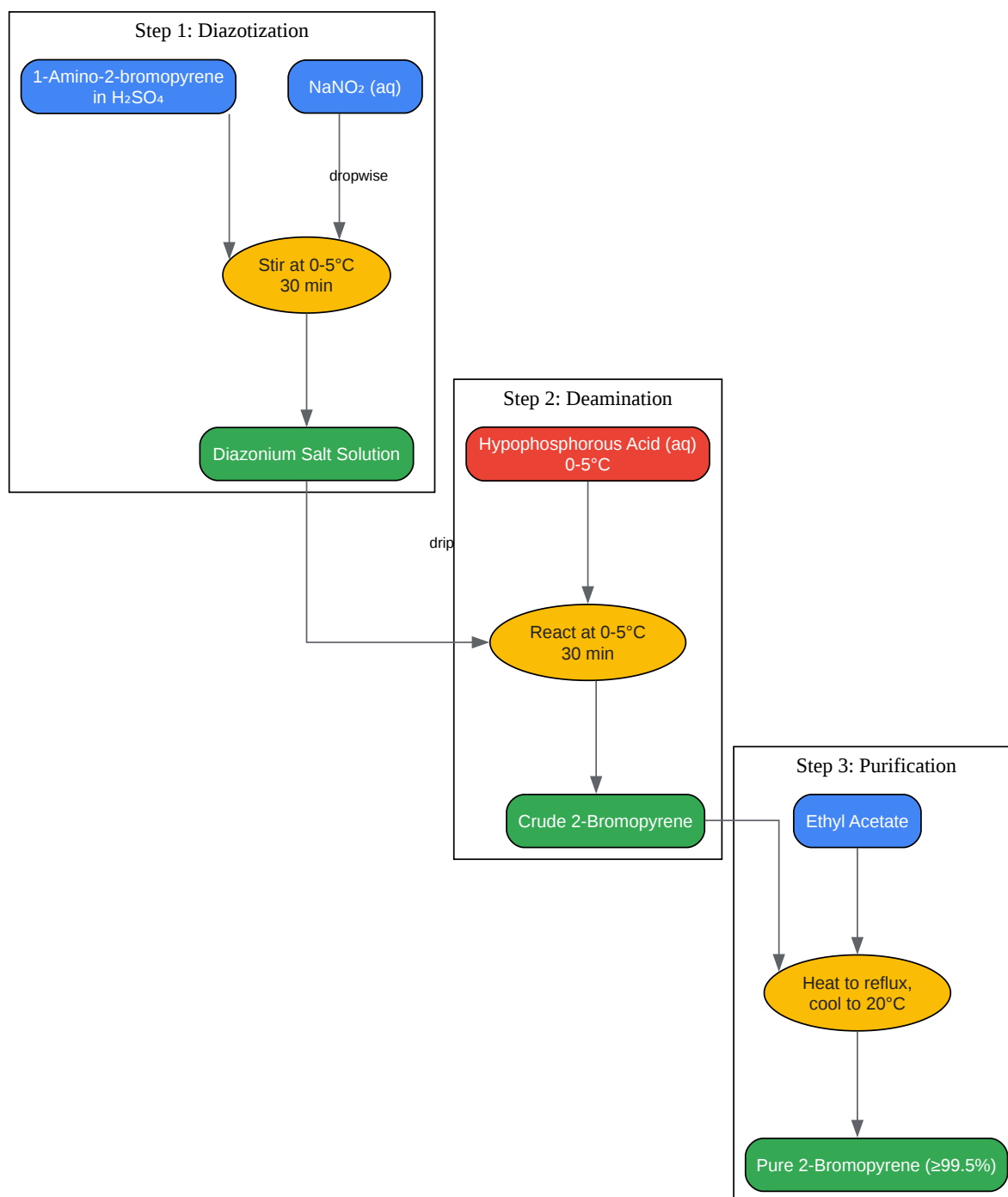
### Step 2: Deamination

- Cool an aqueous solution of hypophosphorous acid to 0-5 °C.[\[14\]](#)
- Drip the previously prepared diazonium salt solution into the cold hypophosphorous acid. The molar ratio of the starting 1-amino-2-bromopyrene to hypophosphorous acid should be 1:3.5-4.5.[\[14\]](#)
- Allow the reaction to proceed at 0-5 °C for  $30 \pm 5$  minutes.[\[14\]](#)
- Filter the resulting mixture and dry the filter cake to obtain the crude **2-Bromopyrene** product.[\[14\]](#)

### Step 3: Purification

- To purify, add the crude product to ethyl acetate (1.5-2.5 times the weight of the crude product).[\[15\]](#)
- Heat the mixture to reflux, then cool to  $20 \pm 2$  °C to induce crystallization.[\[15\]](#)
- Filter the crystals to obtain pure **2-Bromopyrene** with a purity of  $\geq 99.5\%$ .[\[15\]](#)





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Caption: Synthesis and purification of **2-Bromopyrene** via diazotization.

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Address: 3281 E Guasti Rd

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